

Technical Guide: 4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile as a Synthetic Intermediate[1]

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Compound of Interest

Compound Name: 4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile

CAS No.: 65619-01-4

Cat. No.: B1601476

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Executive Summary

4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile represents a "privileged scaffold" in medicinal chemistry, specifically within the class of gem-disubstituted cyclohexanes.[1] Its structural uniqueness lies in the quaternary carbon at position 1, which anchors both a lipophilic

-tolyl group and a reactive nitrile moiety, while the distal ketone at position 4 offers a versatile handle for derivatization.

This guide details the synthesis, reactivity, and application of this intermediate. It is primarily utilized in the development of Neurokinin-1 (NK1) receptor antagonists, Serotonin-Norepinephrine Reuptake Inhibitors (SNRIs), and Opioid analgesics, where the rigid cyclohexane spacer dictates the pharmacophore's spatial orientation.

Chemical Identity & Structural Properties[1][2][3][4][5][6]

Property	Detail
Systematic Name	4-Oxo-1-(4-methylphenyl)cyclohexanecarbonitrile
Molecular Formula	
Molecular Weight	213.28 g/mol
Structural Class	1,1-Disubstituted Cyclohexane / -Ketonitrile
Key Functional Groups	Nitrile (C1), Ketone (C4), -Tolyl (C1)
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DCM, EtOAc, THF; Insoluble in Water

Structural Significance

The molecule features a quaternary center at C1. This is chemically significant because:

- **Metabolic Stability:** The quaternary carbon blocks metabolic oxidation at this position.[1]
- **Conformational Locking:** The bulky

-tolyl and nitrile groups force the cyclohexane ring into a specific chair conformation, often placing the

-tolyl group in an equatorial position to minimize 1,3-diaxial interactions, though the nitrile's small A-value allows for some conformational mobility depending on C4 substitution.

Synthesis Protocol: The "Double Michael-Dieckmann" Route

The most robust industrial route to this scaffold is the Robinson Annulation-type sequence, specifically involving a double Michael addition followed by a Dieckmann condensation.

Reaction Scheme

- Precursor: 4-Methylphenylacetonitrile (
-Tolylacetonitrile).[1]
- Reagent: Methyl Acrylate (2 equivalents).
- Cyclization: Sodium Hydride (NaH) or Sodium Methoxide (NaOMe).[1]
- Decarboxylation: Aqueous Acid (
or
).[1]

Detailed Experimental Protocol

Step 1: Double Michael Addition

Objective: Synthesis of Dimethyl 4-cyano-4-(p-tolyl)pimelate.

- Setup: Flame-dry a 1L three-neck flask equipped with a reflux condenser, nitrogen inlet, and dropping funnel.
- Reagents: Charge
-tolylacetonitrile (13.1 g, 100 mmol) and Triton B (40% in methanol, 2 mL) into dioxane (50 mL).
- Addition: Heat to 50°C. Add Methyl Acrylate (18.9 g, 220 mmol) dropwise over 1 hour. The reaction is exothermic; control temp <60°C.[2][3]
- Completion: Stir at 60°C for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1).[1]
- Workup: Evaporate solvent. Dissolve residue in EtOAc, wash with 1N HCl and Brine. Dry over

and concentrate.

- Yield: ~90-95% (Viscous oil).[1]

Step 2: Dieckmann Cyclization & Decarboxylation

Objective: Ring closure to the 4-oxo-cyclohexane core.[1]

- Cyclization:
 - Suspend NaH (60% dispersion, 4.4 g, 110 mmol) in dry Toluene (200 mL) under .
 - Add the crude pimelate diester (from Step 1) in Toluene (50 mL) dropwise at reflux.
 - Caution: Massive evolution.[1]
 - Reflux for 3 hours until a solid "cake" of the enolate forms.
- Hydrolysis/Decarboxylation:
 - Cool to room temperature.[1][4][5] Carefully quench with Acetic Acid (10 mL) followed by water.
 - Add 20% (100 mL) and reflux vigorously for 6 hours. This hydrolyzes the ester group (formed during Dieckmann) and decarboxylates the -keto acid.[1]
- Isolation:
 - Cool and extract with Toluene or DCM.[1]
 - Wash organic layer with Sat.[1] (to remove unreacted acid) and Brine.

- Purification: Recrystallize from Isopropyl Alcohol (IPA) or Cyclohexane.[1]
- Final Yield: ~65-75% (White crystalline solid).[1]

Divergent Synthetic Utility (The "Hub") [1]

Once synthesized, the **4-oxo-1-(p-tolyl)cyclohexanecarbonitrile** scaffold acts as a divergent hub.[1] The C4-Ketone and C1-Nitrile can be orthogonally manipulated.[1]

Pathway A: C4-Ketone Functionalization (CNS Active Agents)

Targeting the ketone allows for the introduction of amines or polar groups, common in analgesic and antidepressant synthesis.

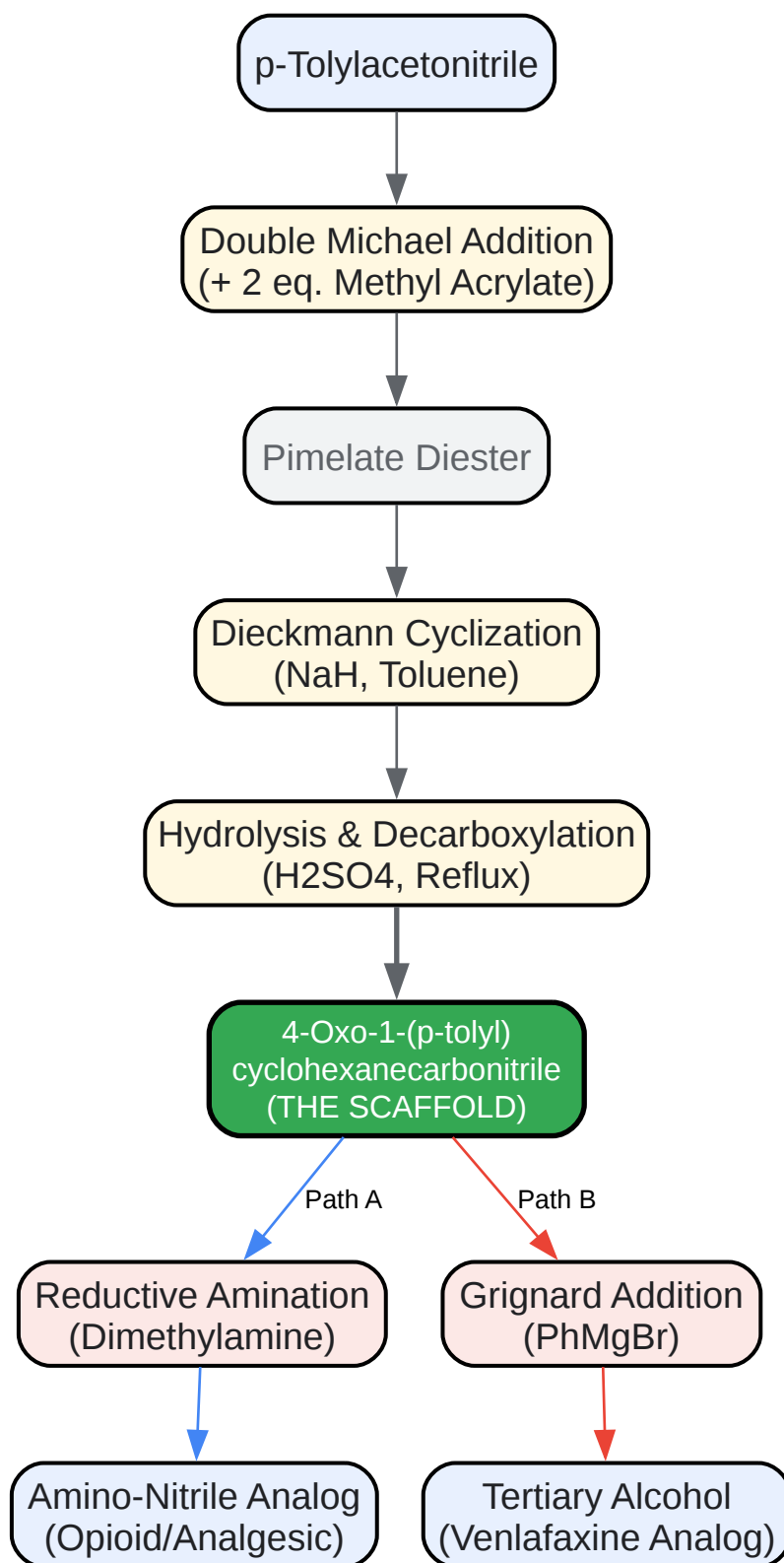
- Reductive Amination: Reaction with dimethylamine and yields 1-cyano-1-(p-tolyl)-4-(dimethylamino)cyclohexane.[1] This is a structural analog of Venlafaxine precursors.
- Grignard Addition: Addition of phenylmagnesium bromide to the C4 ketone creates a tertiary alcohol, mimicking the Tramadol core structure but with a rigid cyclohexane spacer.

Pathway B: C1-Nitrile Transformation (Metabolic Modulators)

The nitrile is often a "masked" acid or amine.[1]

- Hydrolysis: Conversion to the carboxylic acid () yields 4-oxo-1-(p-tolyl)cyclohexanecarboxylic acid, a scaffold for PDE4 inhibitors (e.g., Cilomilast analogs).[1]
- Reduction: Hydrogenation () yields the primary amine, used in constructing spiro-piperidines (NK1 antagonists).

Visualization of Synthetic Pathways



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Caption: Synthesis and divergent application of the **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile** scaffold.

Critical Safety & Handling

Nitrile Hazards

While the final cyclohexane product is relatively stable, the synthesis involves p-Tolylacetonitrile.

- Risk: Metabolizes to release cyanide in vivo.^[1]
- Control: Handle all nitrile precursors in a well-ventilated fume hood.^[1] Keep a cyanide antidote kit (Hydroxocobalamin) accessible during the synthesis of the precursor.

Thermal Runaway

The Dieckmann Cyclization (Step 2) releases massive amounts of hydrogen gas ().^[1]

- Protocol: Add the diester solution slowly to the NaH suspension. Do not add NaH to the solution. Ensure the condenser is efficient to prevent solvent loss during the exothermic reaction.

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